

Isonicotine-d3 molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isonicotine-d3

Cat. No.: B15294545

[Get Quote](#)

An In-depth Technical Guide to Isonicotine-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties, analytical applications, and relevant experimental workflows for **Isonicotine-d3**. This deuterated analog of isonicotinic acid serves as a critical internal standard for quantitative analysis in various research and drug development settings.

Core Molecular Data

The fundamental molecular characteristics of **Isonicotine-d3** are summarized below. These values are essential for accurate mass spectrometry and formulation calculations.

Property	Value	Citation
Molecular Formula	C ₁₀ H ₁₁ D ₃ N ₂	[1]
Molecular Weight	165.25 g/mol	[1][2]
CAS Number	1346601-08-8	

Analytical Application: Internal Standard in Quantitative Analysis

Isonicotine-d3 is primarily utilized as an internal standard in analytical methodologies, particularly in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS) for the quantification of nicotine, its isomers like isonicotine, and related metabolites. The incorporation of a stable isotope-labeled standard such as **Isonicotine-d3** is a robust technique to correct for analyte loss during sample preparation and for variations in instrument response, thereby enhancing the accuracy and precision of the quantitative results.

Experimental Protocol: Quantification of Nicotine Analogs using Isonicotine-d3 as an Internal Standard

The following is a generalized protocol for the quantification of nicotine analogs in a given matrix (e.g., biological fluid, e-liquid) using **Isonicotine-d3** as an internal standard. This protocol is based on common methodologies for the analysis of nicotine and its derivatives.

1. Preparation of Standards and Samples:

- **Stock Solutions:** Prepare a stock solution of the analyte (e.g., isonicotine) and a separate stock solution of the internal standard (**Isonicotine-d3**) in a suitable organic solvent such as methanol.
- **Calibration Standards:** Create a series of calibration standards by spiking a known amount of the analyte stock solution into a blank matrix. Add a constant, known amount of the **Isonicotine-d3** internal standard stock solution to each calibration standard.
- **Sample Preparation:** To the unknown samples, add the same constant, known amount of the **Isonicotine-d3** internal standard stock solution. Perform any necessary sample extraction or clean-up procedures (e.g., protein precipitation, solid-phase extraction).

2. Chromatographic Separation and Mass Spectrometric Detection (LC-MS/MS):

- **Chromatography:** Employ a suitable liquid chromatography (LC) method to separate the analyte from other matrix components. A common approach involves using a C18 reversed-phase column with a gradient elution of mobile phases such as water with 0.1% formic acid and acetonitrile with 0.1% formic acid.

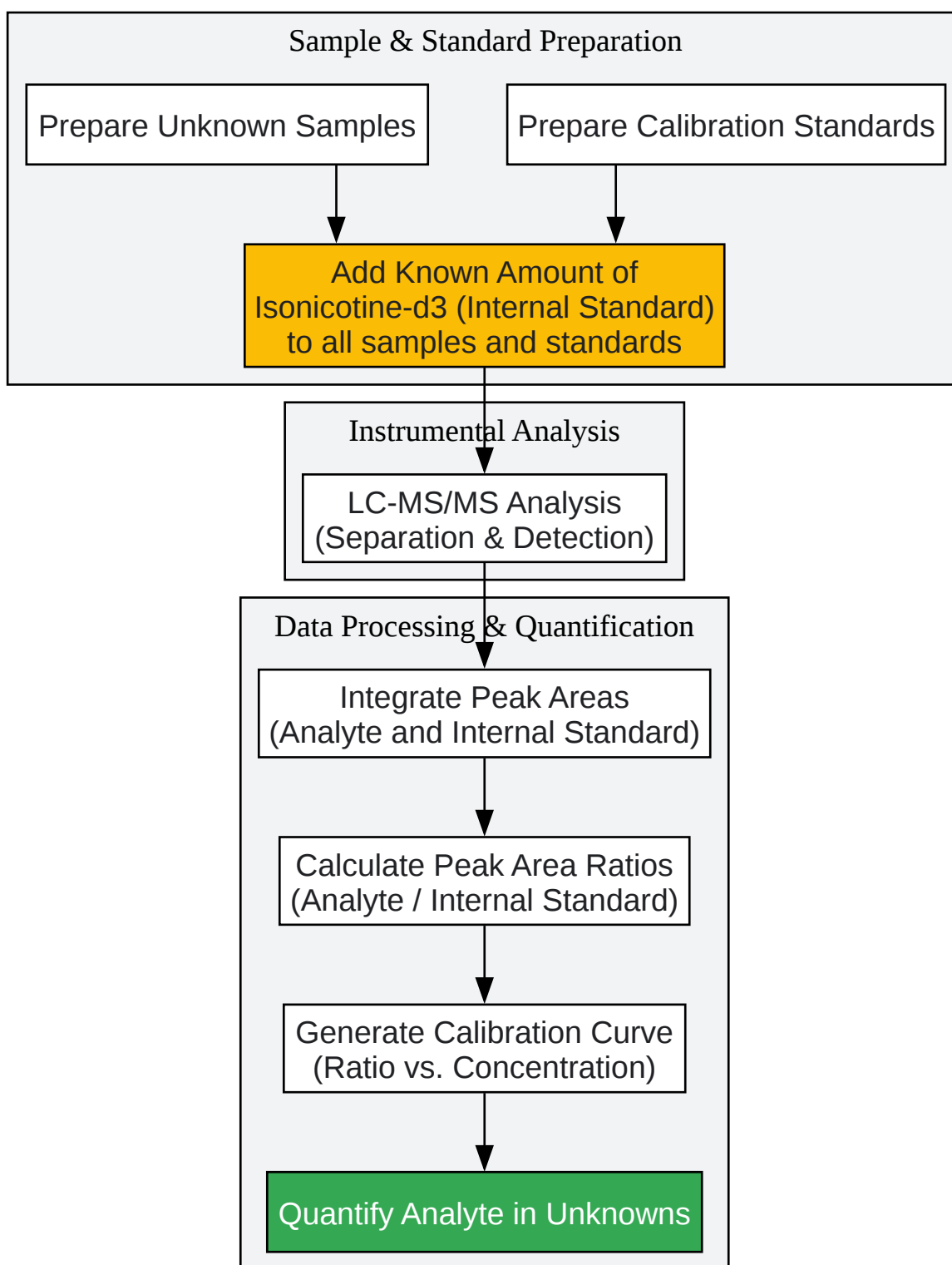
- Mass Spectrometry: Utilize a tandem mass spectrometer (MS/MS) operating in multiple reaction monitoring (MRM) mode.
 - Set one MRM transition for the analyte (e.g., isonicotine).
 - Set a second MRM transition for the internal standard (**Isonicotine-d3**). The precursor ion for **Isonicotine-d3** will be 3 mass units higher than that of isonicotine, while the product ion may be the same or different depending on the fragmentation pattern.

3. Data Analysis:

- Calibration Curve: Generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the known concentration of the analyte in the calibration standards.
- Quantification: Determine the concentration of the analyte in the unknown samples by calculating the ratio of the analyte peak area to the internal standard peak area in the sample and interpolating the concentration from the calibration curve.

Workflow for Quantitative Analysis using an Internal Standard

The following diagram illustrates the typical workflow for a quantitative analysis experiment employing **Isonicotine-d3** as an internal standard.



[Click to download full resolution via product page](#)

Caption: Workflow for quantitative analysis using an internal standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Analysis and differentiation of tobacco-derived and synthetic nicotine products: Addressing an urgent regulatory issue - PMC [pmc.ncbi.nlm.nih.gov]
- 2. journals.plos.org [journals.plos.org]
- To cite this document: BenchChem. [Isonicotine-d3 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15294545#isonicotine-d3-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

